

# Synthesis of (Z)-6-Pentadecene: A Detailed Protocol for Researchers

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## Compound of Interest

Compound Name: 6-Pentadecene

Cat. No.: B15183754

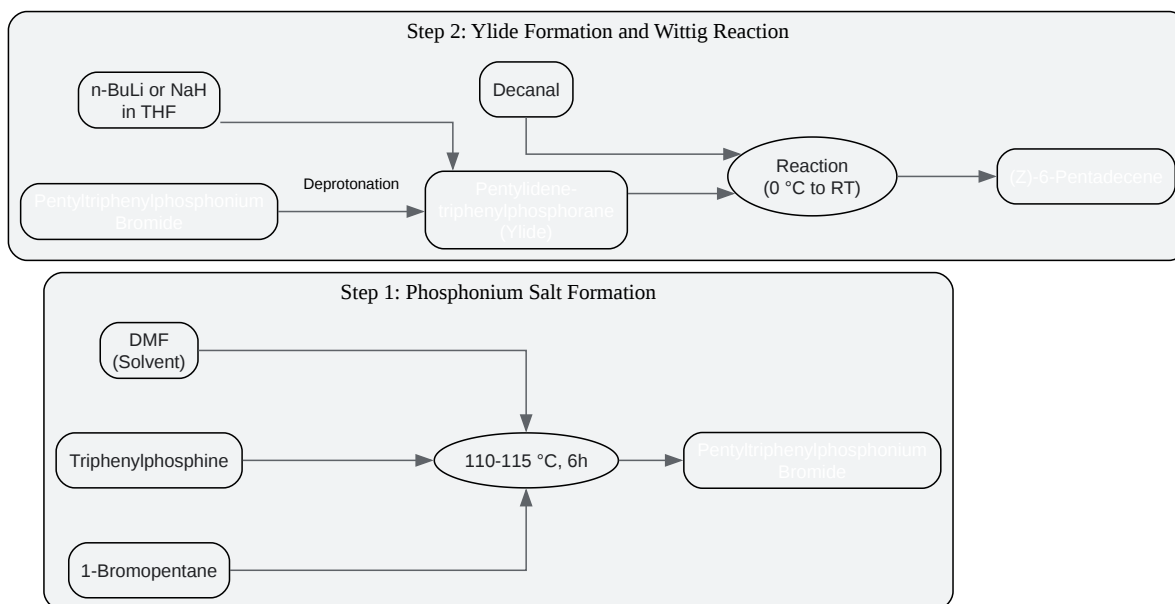
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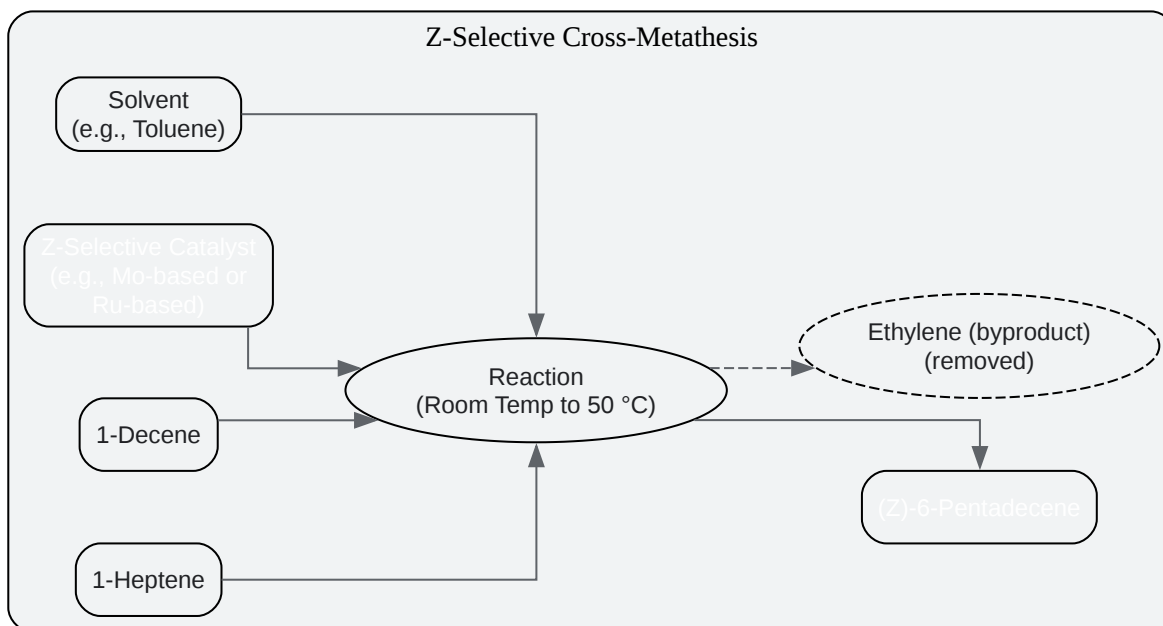
**Application Note:** This document provides two detailed protocols for the synthesis of (Z)-6-Pentadecene, a long-chain alkene. The primary methods covered are the classic Wittig reaction, known for its reliability in forming Z-alkenes from unstabilized ylides, and the modern Z-selective olefin cross-metathesis, which offers high selectivity and efficiency using specialized catalysts. These protocols are intended for researchers in organic synthesis, drug development, and materials science.

## Method 1: Synthesis of (Z)-6-Pentadecene via Wittig Reaction

The Wittig reaction is a robust and widely used method for the stereoselective synthesis of alkenes.<sup>[1][2][3]</sup> The reaction of an aldehyde with an unstabilized phosphonium ylide predominantly yields the (Z)-alkene.<sup>[1][2][4][5]</sup> For the synthesis of (Z)-6-Pentadecene, decanal is reacted with the ylide generated from pentyltriphenylphosphonium bromide.

## Experimental Workflow: Wittig Reaction





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## References

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